

chemical structure and properties of biliverdin hydrochloride

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Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B10764575*

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An In-depth Technical Guide to Biliverdin Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **biliverdin hydrochloride**. It includes detailed experimental protocols and visual representations of its core signaling pathways, designed to support advanced research and development.

Chemical Structure and Identity

Biliverdin hydrochloride is the hydrochloride salt of biliverdin, a green tetrapyrrolic bile pigment. It is a key intermediate in the catabolism of heme.^{[1][2]} The chemical structure is characterized by four pyrrole rings linked by methine bridges, forming a linear open-chain structure.

Chemical Structure of Biliverdin

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Caption: The chemical structure of biliverdin, a linear tetrapyrrole.

Physicochemical and Spectroscopic Properties

Biliverdin hydrochloride is a crystalline solid.^[3] A summary of its key quantitative properties is provided below.

Table 1: Physicochemical Properties of **Biliverdin Hydrochloride**

Property	Value	Source(s)
Molecular Formula	$\text{C}_{33}\text{H}_{34}\text{N}_4\text{O}_6 \cdot \text{HCl}$	[1][4][5]
Molecular Weight	619.1 g/mol	[4][6]
Appearance	Crystalline Solid	[3][7]
Storage Temperature	-20°C	[1][3][8]
Stability	≥ 4 years at -20°C	[3]

| Purity | ≥95% to ≥97.0% (TLC) |[1][3][4] |

Table 2: Solubility Data

Solvent	Solubility	Source(s)
DMSO	~20 mg/mL	[3][4][7][8]
DMF	~20 mg/mL	[3][4][7]
DMF:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[3][4][7]

| Basic Aqueous Solutions (pH > 9) | Soluble [[9] |

Table 3: Spectroscopic Properties

Parameter	Wavelength(s)	Source(s)
UV-Vis λ_{max}	310, 376, 689 nm	[3][4][7]

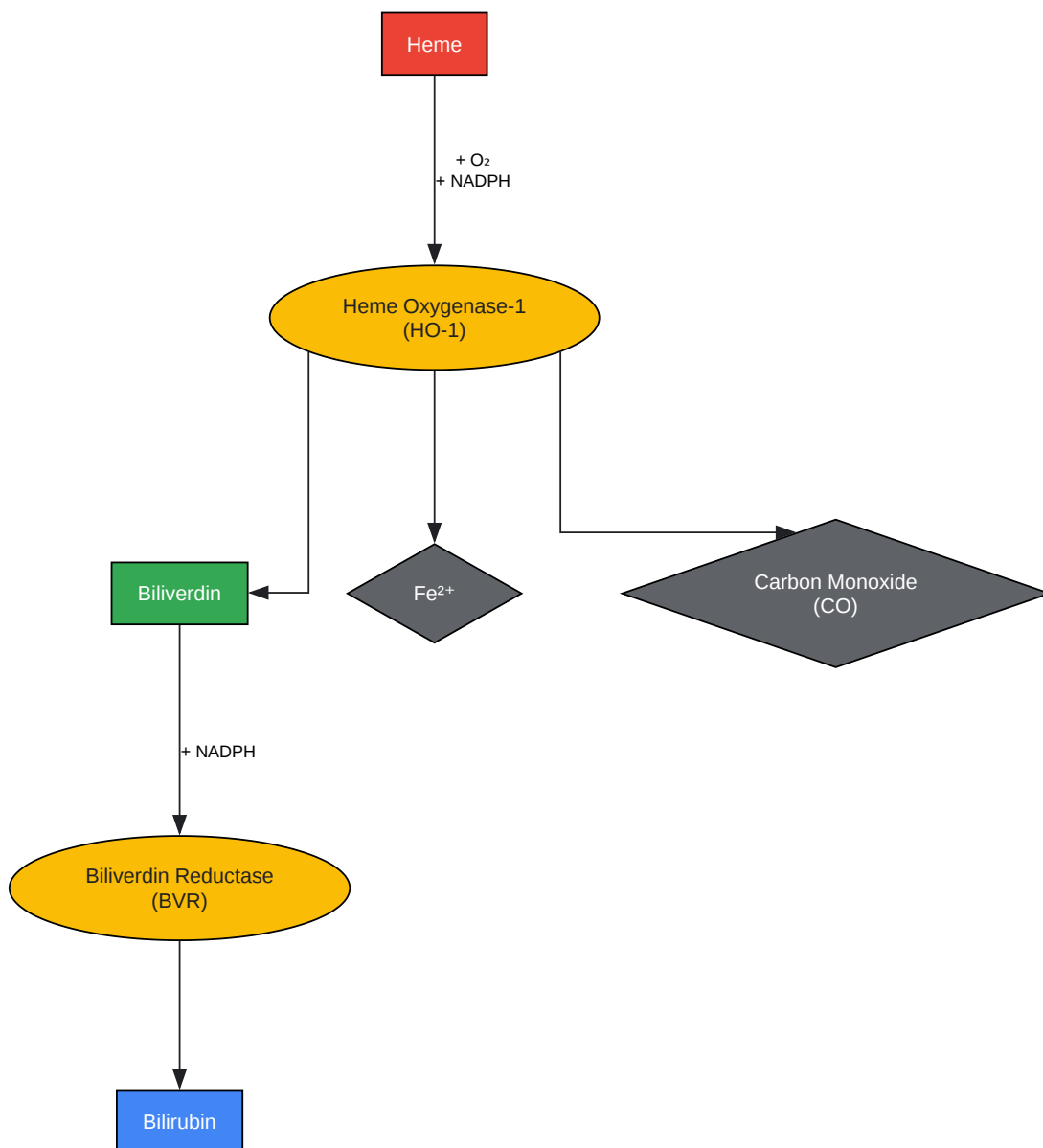
| Fluorescence (in vitro) | Enhanced emission after UV irradiation [[10] |

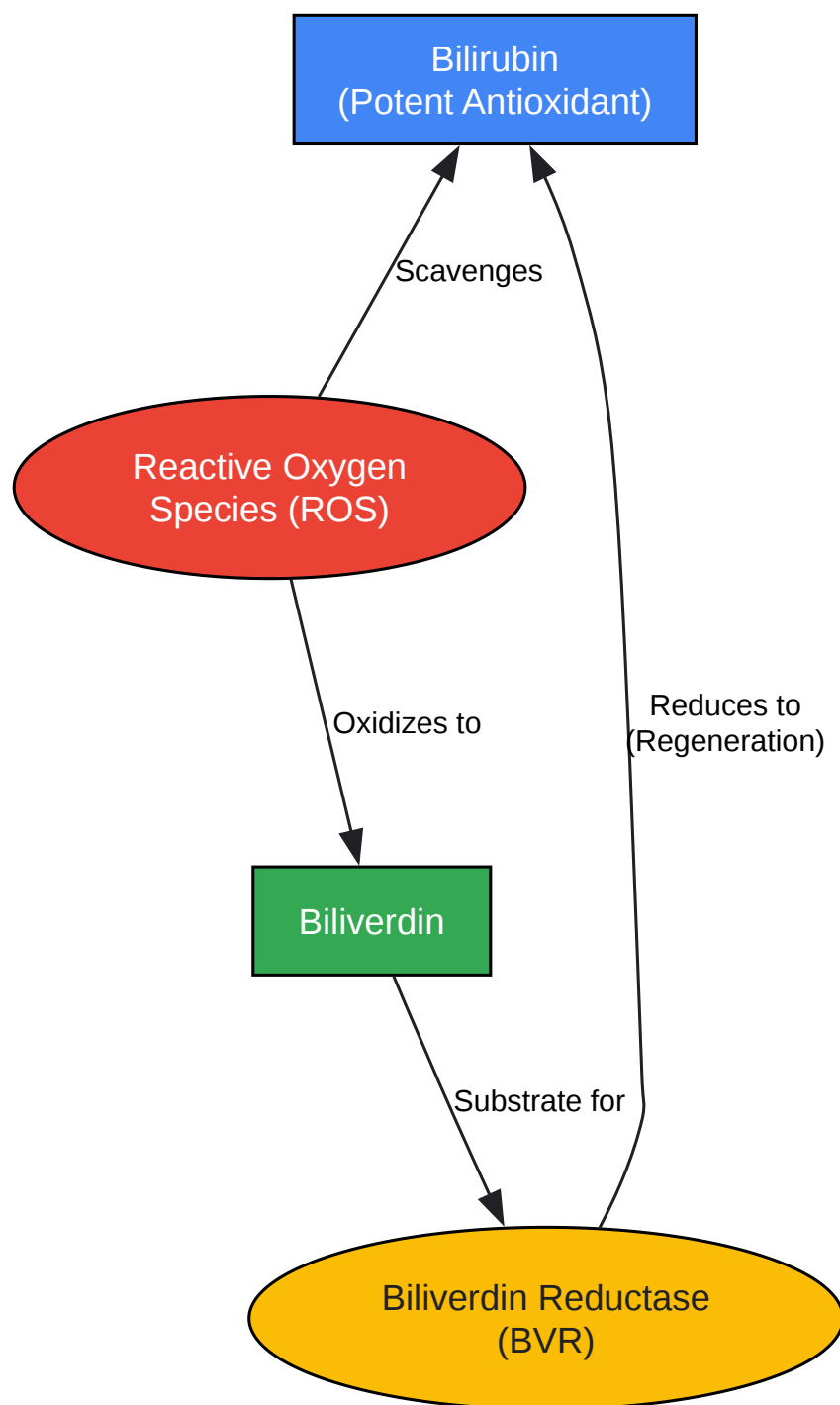
Biological Role and Signaling Pathways

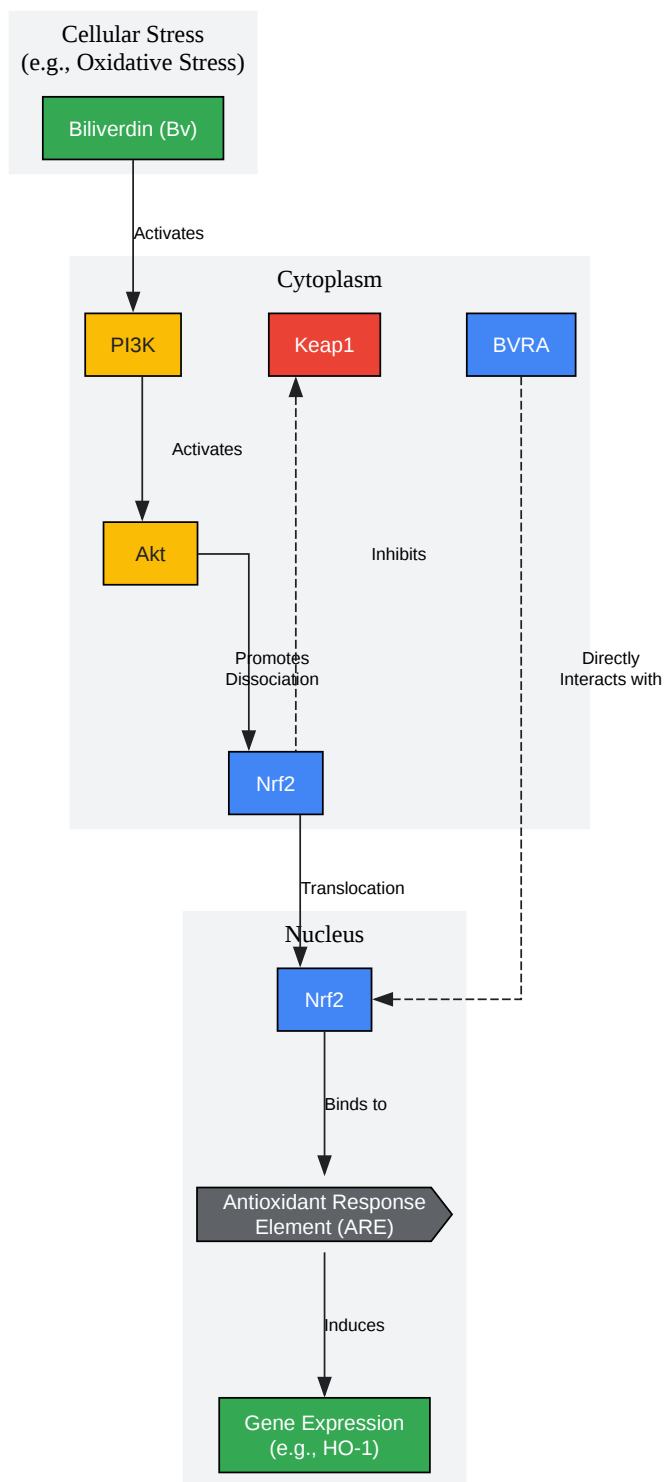
Biliverdin is an intermediate in the breakdown of heme, a process catalyzed by the enzyme heme oxygenase (HO-1).[4][7] It is subsequently reduced to bilirubin by biliverdin reductase (BVR).[11][12] This pathway is crucial for iron homeostasis and cellular protection against oxidative stress.

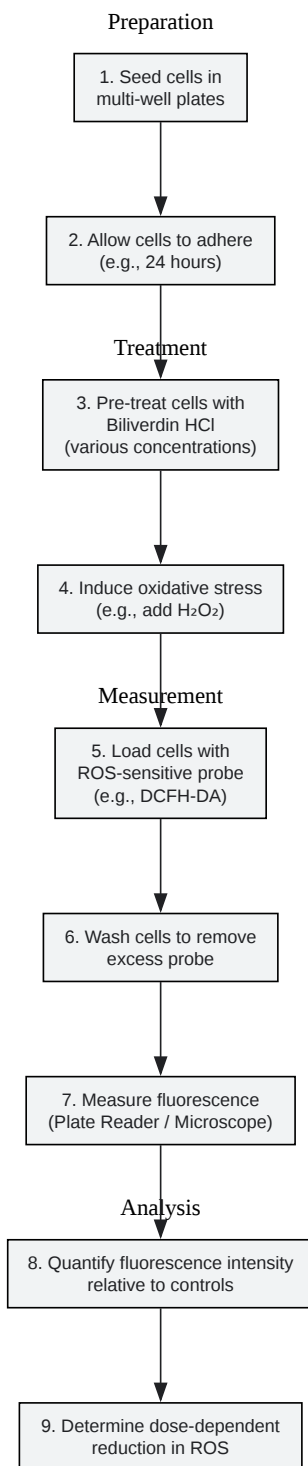
The Heme Catabolic Pathway

The degradation of heme is a fundamental biological process. Heme oxygenase-1 (HO-1), an inducible enzyme, catalyzes the initial step, converting heme into biliverdin, free iron (Fe^{2+}), and carbon monoxide (CO).[13] Biliverdin is then rapidly converted to bilirubin by biliverdin reductase.[14]









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